

# Proper Disposal of Prifelone: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *Prifelone*

Cat. No.: *B1678098*

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical compounds is a critical component of laboratory operations. This document provides essential procedural guidance for the proper disposal of **Prifelone**, safeguarding both personnel and the environment.

The primary recommended method for the disposal of **Prifelone** is through a licensed professional waste disposal service. The material should be dissolved or mixed with a combustible solvent and incinerated in a chemical incinerator equipped with an afterburner and scrubber.<sup>[1]</sup> Adherence to all federal, state, and local environmental regulations is mandatory.

<sup>[1]</sup>

## Prifelone Chemical and Physical Properties

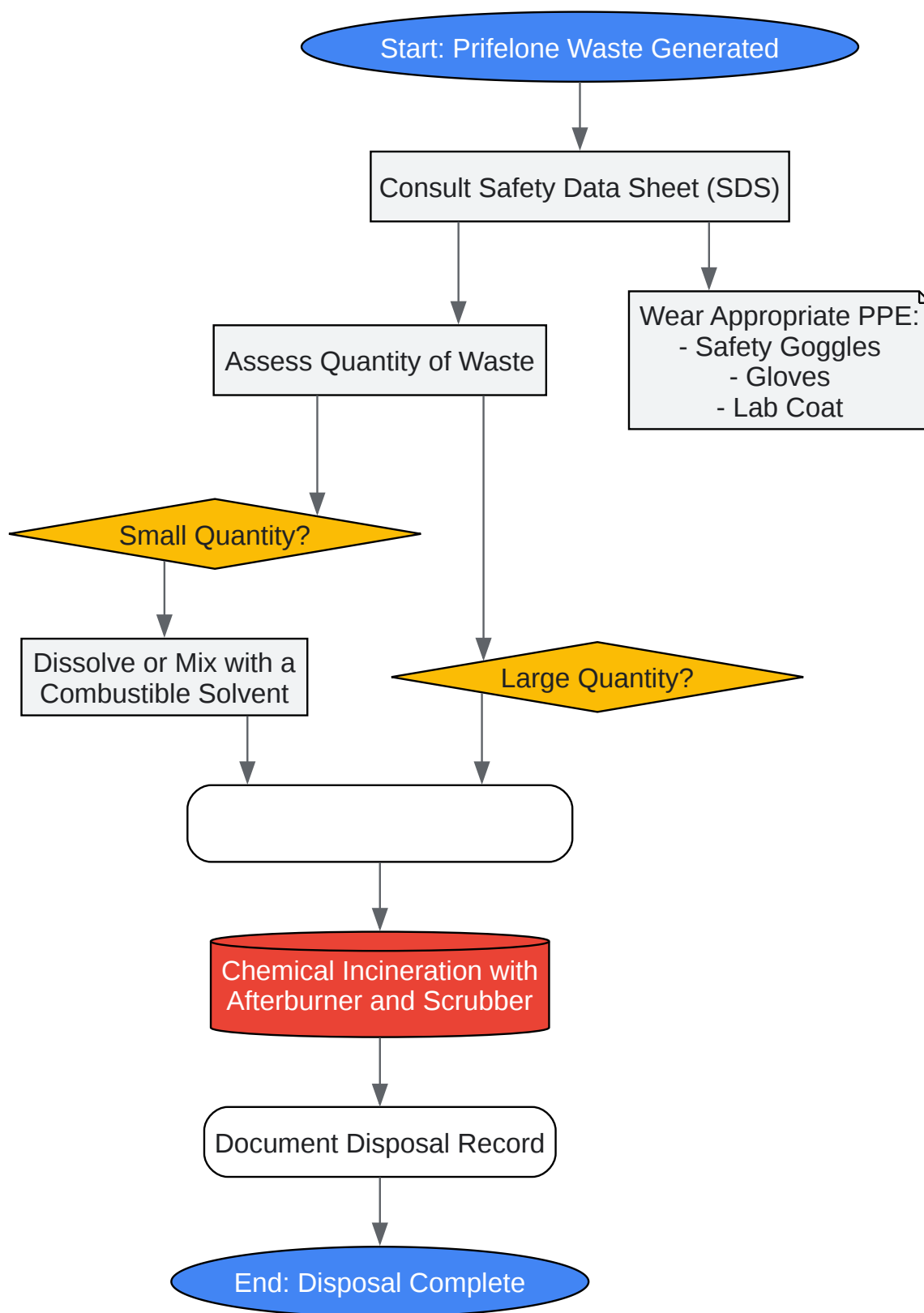
A comprehensive understanding of a compound's properties is essential for safe handling and disposal. The following table summarizes key quantitative data for **Prifelone**.

Property	Value	Source
Molecular Formula	C <sub>19</sub> H <sub>24</sub> O <sub>2</sub> S	PubChem[1]
Molecular Weight	316.5 g/mol	PubChem[1]
Solubility in DMSO	55 mg/mL (173.8 mM)	TargetMol[2]
CAS Number	69425-13-4	PubChem[1]
XLogP3	6.3	PubChem[1]

Note: Sonication is recommended to aid in the dissolution of **Prifelone** in DMSO.[2]

## Disposal Decision Workflow

The following diagram outlines the logical steps for the proper disposal of **Prifelone** waste in a laboratory setting. This workflow is designed to ensure that all safety and regulatory considerations are met.



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Caption: **Prifelone** Disposal Decision Workflow.

## Step-by-Step Disposal Protocol

Based on available safety data, the following steps should be taken for the disposal of

### Prifelone:

- Consult the Safety Data Sheet (SDS): Before handling, always review the most current SDS for **Prifelone** to be aware of all hazards and handling precautions.<sup>[1]</sup>
- Wear Appropriate Personal Protective Equipment (PPE): At a minimum, this should include chemical safety goggles, protective gloves, and a lab coat.
- Prepare for Disposal: For disposal, **Prifelone** should be dissolved or mixed with a combustible solvent. This should be done in a well-ventilated area, such as a fume hood.
- Engage a Licensed Waste Disposal Service: Contact a certified and licensed professional waste disposal company to arrange for the pickup and disposal of the prepared **Prifelone** waste.<sup>[1]</sup>
- Ensure Proper Incineration: The designated disposal method is chemical incineration that utilizes an afterburner and a scrubber to minimize environmental release.<sup>[1]</sup>
- Maintain Detailed Records: Document the date, quantity, and method of disposal in your laboratory's chemical waste records in accordance with your institution's policies and local regulations.

It is important to note that **Prifelone** is considered non-hazardous for transport according to RID/ADR, IATA, and IMO regulations.<sup>[1]</sup> Furthermore, it is not classified as a hazardous substance or mixture according to Regulation (EC) No. 1272/2008.<sup>[1]</sup> However, all waste disposal should be handled with the assumption that it is a potentially hazardous material to ensure the highest level of safety.

No specific experimental protocols for the disposal of **Prifelone** were cited in the available reference materials.

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## References

- 1. Prifelone | C19H24O2S | CID 71751 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Prifelone | TargetMol [targetmol.com]
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